

Essential Safety and Logistical Information for Handling UT-34

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Compound of Interest

Compound Name: UT-34
CAS No.: 2168525-92-4
Cat. No.: B15542330

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical guidance for the handling and disposal of **UT-34**, a potent, selective, second-generation pan-androgen receptor (AR) antagonist and degrader. Given that a specific Safety Data Sheet (SDS) for **UT-34** is not publicly available, this guidance is based on established safety protocols for handling potent, non-radiolabeled research compounds and similar small molecule inhibitors. A thorough risk assessment should be conducted prior to handling **UT-34**, and all institutional and local regulations must be followed.

I. Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is critical to minimize exposure to **UT-34**. The required level of PPE depends on the specific laboratory activity being performed.

Activity	Recommended Personal Protective Equipment (PPE)	Rationale
Weighing and Dispensing (Solid Form)	- Full-face powered air-purifying respirator (PAPR) or a supplied-air respirator.- Disposable, solid-front laboratory coat with tight-fitting cuffs.- Double gloves (e.g., nitrile or neoprene).- Disposable sleeves.- Safety glasses or goggles (if not using a full-face respirator).	High risk of aerosolization and inhalation of potent powders. Full respiratory protection and an extra barrier of gloves are essential to prevent exposure. [1]
Solution Preparation	- Chemical fume hood or other ventilated enclosure.- Laboratory coat.- Safety glasses with side shields or chemical splash goggles.- Single pair of chemical-resistant gloves (e.g., nitrile).	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills exists. Engineering controls are the primary means of protection. [1]
In Vitro / In Vivo Dosing	- Laboratory coat.- Safety glasses.- Appropriate gloves for the solvent and compound.	Focus on preventing skin and eye contact. The specific procedure will dictate the necessary level of containment. [1]

Note: Always inspect gloves for tears or holes before use.
[\[2\]](#)

II. Operational Plan: Step-by-Step Handling Procedures

A. Engineering Controls:

- Ventilation: All work with solid **UT-34** or its concentrated solutions must be conducted in a certified chemical fume hood to minimize inhalation exposure.
[\[2\]](#)

- Eye Wash and Safety Shower: An operational and easily accessible eye wash station and safety shower must be available in the laboratory.[2]

B. Procedural Guidance:

- Preparation: Before handling **UT-34**, ensure all necessary PPE is donned correctly. Cover work surfaces with absorbent, disposable bench paper.[2]
- Weighing: When working with the powdered form, carefully weigh the required amount inside a chemical fume hood or a ventilated balance enclosure to prevent the generation of airborne dust.[2][3]
- Solubilization: Slowly and carefully add the solvent to the solid **UT-34** to avoid splashing.[2]
- Spill Management:
 - Small Spills: For a small liquid spill, absorb the material with an inert substance (e.g., vermiculite, sand) and place it in a sealed container for disposal.[2] For solid spills, carefully sweep up the material, avoiding dust creation, and place it in a sealed container for disposal.[2]
 - Large Spills: In the event of a large spill, evacuate the area and follow your institution's emergency procedures.[2]

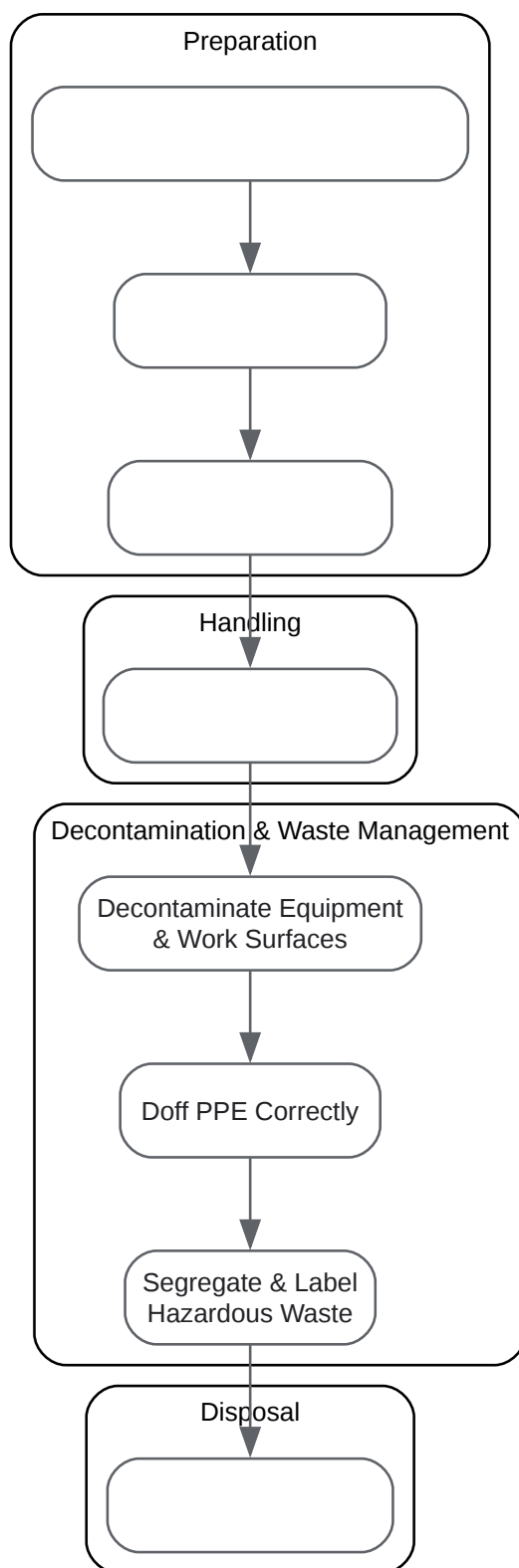
III. Disposal Plan

All waste containing **UT-34** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated consumables such as gloves, bench paper, and pipette tips should be collected in a designated, sealed hazardous waste container.[2]
- Liquid Waste: Unused solutions containing **UT-34** should be collected in a clearly labeled, sealed hazardous waste container.[2]
- Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the name of the compound.

IV. Experimental Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **UT-34**.



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Caption: Workflow for Safe Handling and Disposal of **UT-34**.

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References

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- [2. benchchem.com \[benchchem.com\]](#)
- [3. 9.4 Guidelines for Working with Particularly Hazardous Substances | Environment, Health and Safety \[ehs.cornell.edu\]](#)
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